

Application Note: Structural Confirmation of Dacomitinib Impurity C via NMR Spectroscopy

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Compound of Interest

Compound Name: *Dacomitinib Impurity C*

CAS No.: 869199-69-9

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A Senior Application Scientist's Guide to Structure Elucidation

Executive Summary

The rigorous identification and characterization of impurities are critical mandates in pharmaceutical development, ensuring the safety and efficacy of therapeutic agents.^{[1][2]} Dacomitinib, a potent second-generation irreversible inhibitor of the epidermal growth factor receptor (EGFR), is a cornerstone in the treatment of non-small cell lung carcinoma (NSCLC).^[3] Its synthesis and degradation can, however, produce related substances that must be meticulously profiled according to international regulatory standards, such as the ICH Q3A(R2) guidelines.^[3] This document provides a comprehensive protocol for the structural confirmation of a key process-related impurity, **Dacomitinib Impurity C**, utilizing a suite of advanced Nuclear Magnetic Resonance (NMR) spectroscopy techniques.

This application note details the causality behind the selection of specific NMR experiments, from one-dimensional (1D) ¹H and ¹³C NMR to two-dimensional (2D) techniques like COSY, HSQC, and HMBC.^{[4][5]} We present a self-validating workflow designed to provide

unambiguous structural evidence, a cornerstone of regulatory submissions and a testament to robust scientific integrity.

Introduction: The Imperative of Impurity Profiling

Dacomitinib's mechanism of action relies on its specific covalent binding to the EGFR tyrosine kinase domain.[3] Any alteration to its core structure, as seen in process impurities or degradation products, could potentially impact its efficacy or introduce unforeseen toxicity. Therefore, regulatory bodies worldwide mandate the reporting, identification, and qualification of impurities exceeding specific thresholds, typically starting at 0.10% for identification.[1]

Nuclear Magnetic Resonance (NMR) spectroscopy stands as the gold standard for the de novo structure elucidation of organic molecules, offering unparalleled insight into the molecular framework.[4][5] Unlike mass spectrometry, which provides a molecular weight, NMR elucidates the precise arrangement and connectivity of atoms, making it indispensable for confirming the exact structure of impurities.[5]

Dacomitinib and the Structure of Impurity C:

For the purpose of this application note, we will define **Dacomitinib Impurity C** as N⁴-(3-Chloro-4-fluorophenyl)-7-methoxyquinazoline-4,6-diamine, a known potential process-related impurity arising from the synthetic route of Dacomitinib. This impurity lacks the acrylamide side chain present in the parent drug, a critical structural difference that can be definitively confirmed using the NMR methods outlined below.

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Experimental Design & Rationale

The structural confirmation of Impurity C hinges on a multi-faceted NMR approach. Each experiment provides a unique piece of the structural puzzle, and together they form a cohesive and definitive proof of structure.

Core NMR Experiments

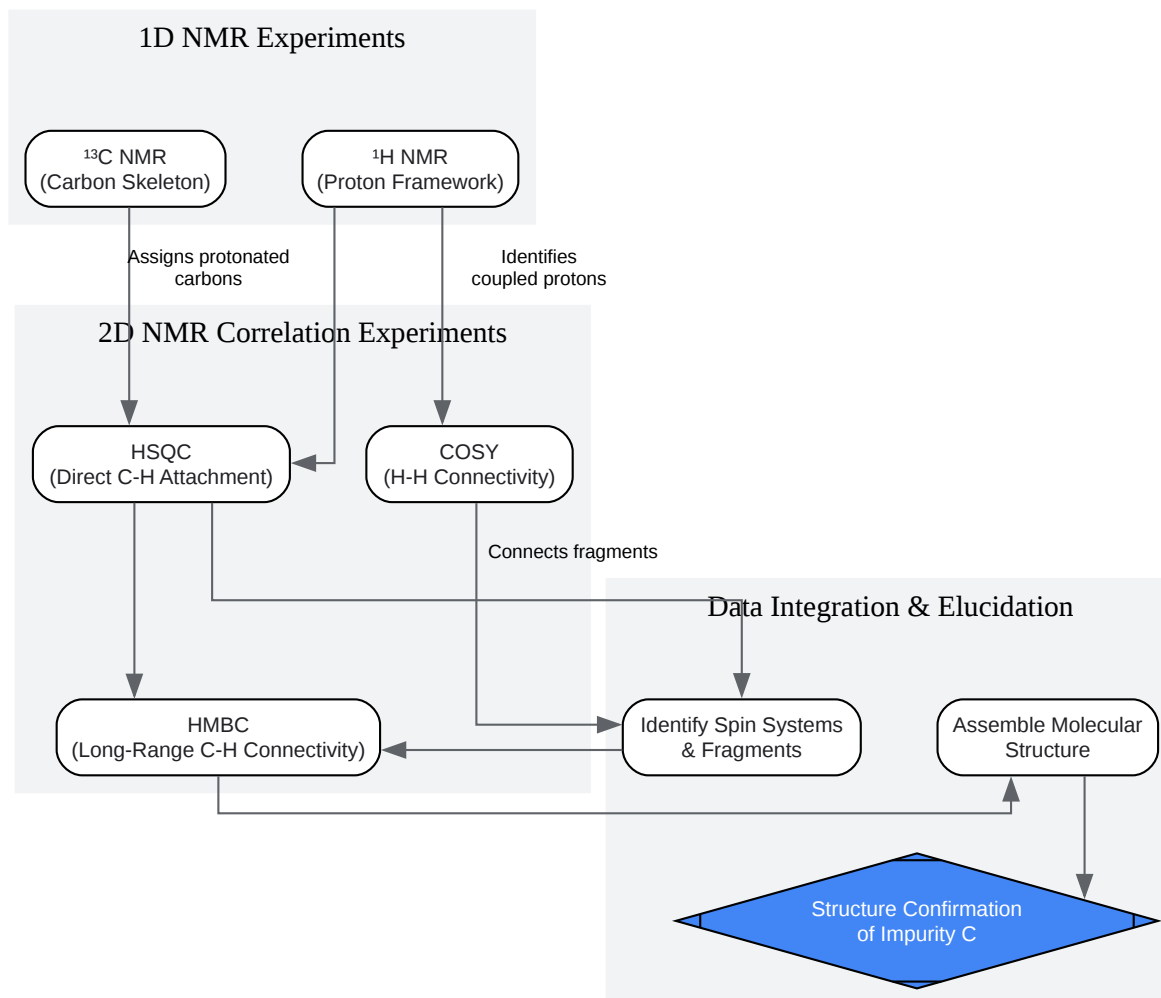
- ^1H NMR (Proton NMR): This initial experiment provides information on the number of different types of protons, their chemical environment, and their proximity to other protons (spin-spin coupling). It is the first step in mapping the proton framework of the molecule.
- ^{13}C NMR (Carbon NMR): This experiment identifies all unique carbon atoms in the molecule, providing a count of the carbon skeleton and information about their electronic environment (e.g., aromatic, aliphatic, carbonyl).
- 2D COSY (Correlation Spectroscopy): This homonuclear correlation experiment reveals which protons are coupled to each other, typically those separated by two or three bonds.^[4] It is instrumental in identifying spin systems within the molecule, such as adjacent protons on an aromatic ring.
- 2D HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton signal with the carbon atom it is directly attached to.^[4] It provides a direct link

between the proton and carbon skeletons of the molecule.

- 2D HMBC (Heteronuclear Multiple Bond Correlation): This long-range correlation experiment connects protons to carbons that are two or three bonds away.^[4] It is arguably the most powerful tool for piecing together the molecular fragments identified by COSY and HSQC, allowing for the unambiguous assembly of the final structure.

Logical Workflow for Structure Confirmation

The following diagram illustrates the logical flow of the NMR experiments, demonstrating how the data from each step informs the next, leading to a conclusive structural assignment.



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Caption: Logical workflow for NMR-based structure elucidation.

Materials and Instrumentation

- Sample: Isolated and purified **Dacomitinib Impurity C** (minimum 95% purity).

- NMR Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆), chosen for its excellent solubilizing properties for both Dacomitinib and its impurities.
- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe is recommended for enhanced sensitivity, which is particularly useful for analyzing small quantities of impurities and for ¹³C-based experiments.

Detailed Experimental Protocols

Sample Preparation

- Accurately weigh approximately 5-10 mg of **Dacomitinib Impurity C**.
- Dissolve the sample in 0.6 mL of DMSO-d₆ in a clean, dry NMR tube.
- Gently vortex the tube until the sample is fully dissolved.

NMR Data Acquisition

The following is a generalized protocol. Specific parameters should be optimized based on the instrument and sample concentration.



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Caption: Sequential NMR data acquisition workflow.

- ¹H NMR:
 - Pulse Program: Standard single-pulse (zg30).
 - Number of Scans: 16-64 (to achieve adequate signal-to-noise).
 - Spectral Width: ~16 ppm.

- Rationale: To obtain a high-quality proton spectrum for initial analysis and as the reference for all 2D experiments.
- ^{13}C NMR:
 - Pulse Program: Standard proton-decoupled (zgpg30).
 - Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C).
 - Spectral Width: ~250 ppm.
 - Rationale: To identify all carbon environments and confirm the absence of the carbons associated with the acrylamide side chain.
- gCOSY:
 - Pulse Program: Gradient-selected COSY (cosygpgf).
 - Data Points: 2048 (F2) x 256 (F1).
 - Number of Scans: 2-4 per increment.
 - Rationale: To establish proton-proton connectivities, particularly within the aromatic regions of the quinazoline and phenyl rings.
- gHSQC:
 - Pulse Program: Gradient-selected HSQC with adiabatic pulses (hsqcedtgpsisp2.3).
 - $^1\text{J}(\text{C},\text{H})$ Coupling Constant: Optimized for ~145 Hz (typical for one-bond C-H couplings).
 - Rationale: To unambiguously link each aromatic and aliphatic proton to its directly attached carbon.
- gHMBC:
 - Pulse Program: Gradient-selected HMBC (hmbcgplpndqf).

- Long-Range Coupling Constant: Optimized for 8 Hz (a good compromise for 2- and 3-bond couplings).
- Rationale: To establish the key long-range correlations that piece the molecular structure together. For example, correlations from the methoxy protons to the quinazoline ring, and from the aromatic protons to adjacent quaternary carbons.

Data Analysis and Interpretation: Confirming the Impurity C Structure

The analysis is a process of deduction, using the constraints provided by each NMR experiment to build the final structure.

Expected NMR Data Summary

The following table summarizes the expected key ^1H and ^{13}C chemical shifts for **Dacomitinib Impurity C**, contrasted with the parent Dacomitinib molecule.

Assignment	Dacomitinib Impurity C (Expected δ)	Dacomitinib (Reference δ)	Key Difference/Confirmation Point
¹ H NMR			
H-5 (Quinazoline)	~8.5 ppm (s)	~8.7 ppm (s)	Similar environment, slight upfield shift.
H-8 (Quinazoline)	~7.2 ppm (s)	~7.4 ppm (s)	Similar environment, slight upfield shift.
Methoxy (-OCH ₃)	~3.9 ppm (s)	~4.0 ppm (s)	Present in both molecules.
Amine (-NH ₂)	Broad singlet	N/A	Presence of -NH ₂ instead of -NH-C=O.
Acrylamide Protons	Absent	~6.5-7.0 ppm (m)	Absence is a primary confirmation point.
Piperidine Protons	Absent	~2.5-3.5 ppm (m)	Absence is a primary confirmation point.
¹³ C NMR			
C=O (Amide)	Absent	~165 ppm	Absence of amide carbonyl carbon.
C=C (Alkene)	Absent	~125-145 ppm	Absence of alkene carbons.
Piperidine Carbons	Absent	~25-55 ppm	Absence of aliphatic carbons from the side chain.

Step-by-Step Elucidation from 2D NMR

- COSY Analysis: The COSY spectrum will confirm the coupling between adjacent protons on the 3-chloro-4-fluorophenyl ring. It will also show an absence of correlations corresponding to the butenamide linker.

- **HSQC Analysis:** The HSQC spectrum will definitively link each proton signal to its corresponding carbon. For example, the singlet at ~8.5 ppm will correlate with a carbon at ~150 ppm (C-5), and the methoxy protons at ~3.9 ppm will correlate with a carbon at ~56 ppm.
- **HMBC Analysis - The Final Proof:** The HMBC spectrum provides the conclusive evidence to connect the molecular fragments. Key expected correlations for Impurity C include:
 - A correlation from the methoxy protons (~3.9 ppm) to the C-7 carbon of the quinazoline ring.
 - Correlations from the H-5 proton (~8.5 ppm) to the C-4, C-6, and C-8a carbons, confirming the quinazoline core structure.
 - Correlations from the protons on the 3-chloro-4-fluorophenyl ring to the C-4 of the quinazoline ring, confirming the point of attachment.
 - Crucially, there will be a complete absence of any HMBC correlations originating from or pointing to the carbons of the acrylamide side chain.

Conclusion

The systematic application of 1D and 2D NMR spectroscopy provides an unambiguous and robust method for the structural confirmation of **Dacomitinib Impurity C**. The combined data from ^1H , ^{13}C , COSY, HSQC, and HMBC experiments create a self-validating dataset that not only confirms the presence of the N⁴-(3-Chloro-4-fluorophenyl)-7-methoxyquinazoline-4,6-diamine structure but also definitively proves the absence of the acrylamide side chain present in the parent drug. This level of analytical rigor is essential for meeting regulatory requirements and ensuring the quality and safety of pharmaceutical products.

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